

# What are the physical and chemical properties of Diisopropyl azodicarboxylate?

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## A Comprehensive Technical Guide to Diisopropyl Azodicarboxylate (DIAD)

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Diisopropyl azodicarboxylate** (DIAD) is a versatile reagent in organic synthesis, most notably for its role as a key component in the Mitsunobu reaction. This guide provides an in-depth overview of the physical and chemical properties of DIAD, detailed experimental protocols for its synthesis and characterization, and a summary of its primary applications and safety considerations. The information is intended to serve as a comprehensive resource for researchers and professionals in chemistry and drug development.

### Physical and Chemical Properties

DIAD is an orange-red oily liquid at room temperature with a characteristic pungent odor.<sup>[1][2]</sup> It is the diisopropyl ester of azodicarboxylic acid and is widely utilized for its ability to act as a hydride acceptor.<sup>[1][3]</sup>

### Quantitative Physical Properties

The key physical properties of **Diisopropyl azodicarboxylate** are summarized in the table below for quick reference.

Property	Value	Units	Conditions	Citations
Molecular Formula	C <sub>8</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub>	-	-	[1][2]
Molecular Weight	202.21	g/mol	-	[1][2]
Appearance	Orange-red oily liquid	-	Room Temperature	[1]
Density	1.027	g/mL	25 °C	[1][4]
Melting Point	3 - 5	°C	-	[4][5]
Boiling Point	75	°C	0.25 mmHg	[1][4][6]
Refractive Index	1.418 - 1.422	-	20 °C	[1][5]
Flash Point	106.1	°C	-	[5]

## Solubility

DIAD exhibits good solubility in a wide range of organic solvents, which contributes to its utility in various reaction media. However, it is insoluble in water.[1][2][5]

Solvent	Solubility	Citations
Tetrahydrofuran (THF)	Miscible	[2]
Dichloromethane (DCM)	Miscible	[2]
Toluene	Miscible	[2]
Other Organic Solvents & Plasticizers	Soluble	[1][5][6]
Water	Insoluble	[1][2][5]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of DIAD.

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ , 300MHz):  $\delta$ : 4.0 (1H, m, CH); 1.2 (6H, d,  $\text{CH}_3$ ).<sup>[7]</sup>
- Infrared (IR) Spectroscopy: The IR spectrum of DIAD shows characteristic absorption bands for its functional groups. The C=O stretching vibration is typically observed in the region of 1750-1780  $\text{cm}^{-1}$ . The N=N stretching vibration is found around 1550-1600  $\text{cm}^{-1}$ .

## Chemical Properties and Reactivity

DIAD is a reactive compound, primarily utilized as an oxidizing agent in various chemical transformations.<sup>[8]</sup> Its reactivity is centered around the electrophilic nature of the azo group.

## Mitsunobu Reaction

The most prominent application of DIAD is in the Mitsunobu reaction, where, in conjunction with a phosphine (typically triphenylphosphine), it facilitates the stereospecific conversion of primary and secondary alcohols to a variety of functional groups with inversion of configuration.<sup>[2][3][8]</sup> This reaction is invaluable for the synthesis of esters, ethers, azides, and other derivatives under mild conditions.<sup>[1][2]</sup>

## Other Applications

Beyond the Mitsunobu reaction, DIAD is employed in:

- Aza-Baylis-Hillman reactions.<sup>[1][5]</sup>
- Selective N-debenzylation of benzylamines.<sup>[1][6]</sup>
- As a thermal initiator for polymerization reactions.<sup>[1]</sup>
- As a foaming agent for vinyl resins.<sup>[1][6]</sup>

## Stability and Decomposition

DIAD exhibits good thermal and storage stability when handled correctly.<sup>[1]</sup> However, as an azo compound, it can decompose upon heating, releasing nitrogen gas.<sup>[9]</sup> The decomposition can be self-accelerating, particularly at elevated temperatures, and may lead to a thermal runaway.<sup>[9]</sup> The thermal decomposition process generally begins around 80 °C, with the maximum rate of weight loss occurring at approximately 138 °C.<sup>[5][10]</sup>

## Experimental Protocols

### Synthesis of Diisopropyl Azodicarboxylate

A common method for the synthesis of DIAD involves the oxidation of diisopropyl hydrazine-1,2-dicarboxylate.[\[10\]](#)[\[11\]](#)

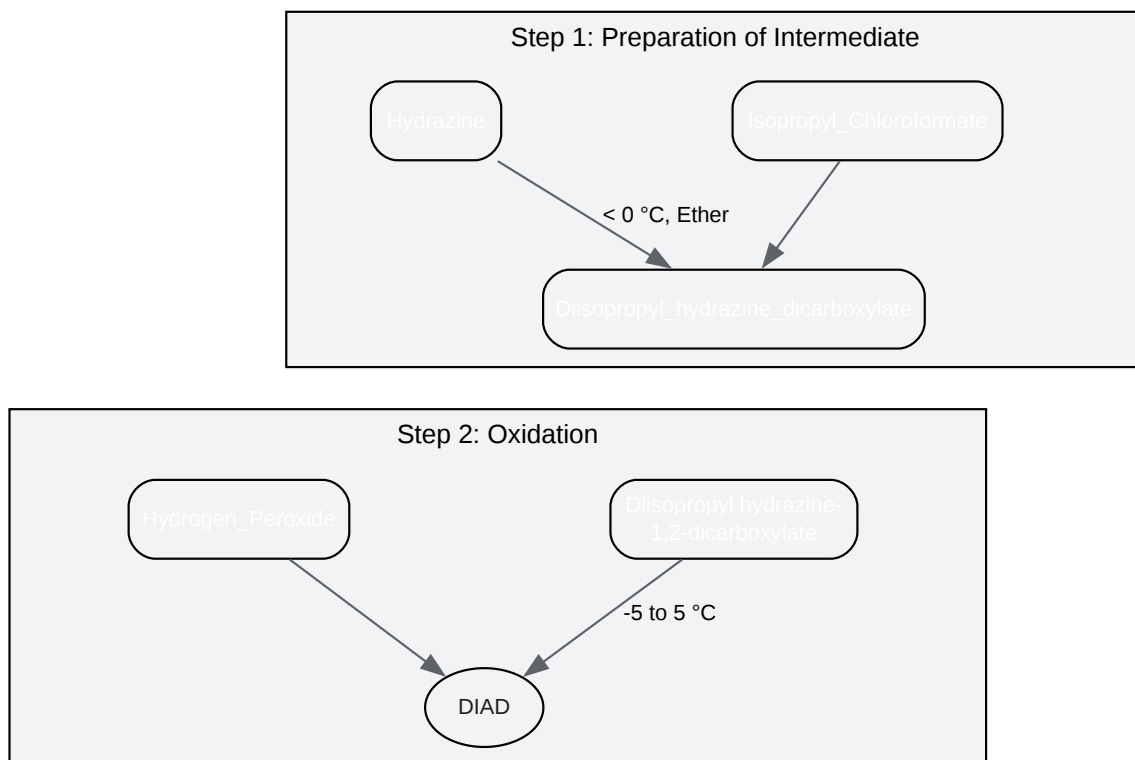
Materials:

- Diisopropyl hydrazine-1,2-dicarboxylate
- Hydrogen peroxide (10-15%)
- Sulfuric acid (40-50%)
- Catalyst (e.g., bromine or potassium bromide)
- Dichloromethane
- Sodium bisulfite
- Anhydrous sodium sulfate

Procedure:

- In a reaction vessel, dissolve diisopropyl hydrazine-1,2-dicarboxylate in a 40-50% sulfuric acid solution at a temperature between -20 °C and 25 °C.[\[9\]](#)[\[12\]](#)
- Add a catalytic amount of bromine or potassium bromide.[\[10\]](#)[\[12\]](#)
- Cool the reaction mixture to between -15 °C and -5 °C.[\[9\]](#)[\[12\]](#)
- Slowly add 10-15% hydrogen peroxide dropwise, maintaining the temperature in the specified range, until heat is no longer evolved.[\[9\]](#)[\[12\]](#)
- Allow the reaction to proceed for an additional 5-10 hours after the addition of hydrogen peroxide is complete.[\[9\]](#)
- Quench the reaction with a sodium bisulfite solution.[\[10\]](#)

- Extract the product with dichloromethane.[10]
- Wash the organic layer to neutrality, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain **diisopropyl azodicarboxylate**. [9][12]



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Caption: Synthesis of **Diisopropyl Azodicarboxylate** (DIAD).

## Mitsunobu Reaction: General Procedure

The following is a general protocol for a Mitsunobu reaction using DIAD.

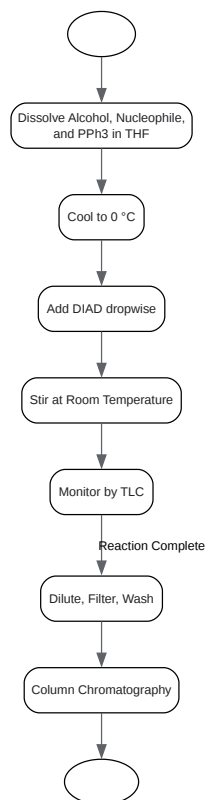
Materials:

- Alcohol (1 equivalent)

- Nucleophile (e.g., carboxylic acid, 1.5 equivalents)
- Triphenylphosphine (TPP, 1.5 equivalents)
- **Diisopropyl azodicarboxylate** (DIAD, 1.5 equivalents)
- Anhydrous Tetrahydrofuran (THF)

Procedure:

- Dissolve the alcohol, nucleophile, and triphenylphosphine in anhydrous THF in a reaction flask.<sup>[2]</sup>
- Cool the mixture to 0 °C using an ice bath.<sup>[2][3]</sup>
- Slowly add DIAD dropwise to the cooled solution.<sup>[2]</sup>
- Allow the reaction to warm to room temperature and stir for 6-8 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).<sup>[2]</sup> The formation of a white precipitate (triphenylphosphine oxide) is often an indication of reaction progress.
- Upon completion, dilute the reaction mixture with a suitable solvent like ethyl acetate or dichloromethane.<sup>[2]</sup>
- Filter the mixture to remove the triphenylphosphine oxide precipitate.<sup>[2]</sup>
- Wash the filtrate sequentially with water, saturated aqueous sodium bicarbonate solution (if an acidic nucleophile was used), and brine.<sup>[2]</sup>
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.<sup>[2]</sup>
- Purify the crude product by column chromatography.<sup>[2]</sup>



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Caption: Experimental Workflow for the Mitsunobu Reaction.

## Determination of Physical Properties

Standard laboratory procedures are employed to determine the physical properties of DIAD.

- **Boiling Point Determination (Micro-scale):** A small amount of the liquid is placed in a fusion tube with an inverted sealed capillary tube. The setup is heated slowly in a Thiele tube or an aluminum block. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and the liquid re-enters the capillary upon cooling.<sup>[1]</sup>  
<sup>[13]</sup>
- **Refractive Index Measurement:** The refractive index is measured using a refractometer, typically an Abbe refractometer. A few drops of the liquid are placed on the prism, and the

instrument is adjusted to read the refractive index at a specified temperature (usually 20 °C).  
[14]

- Infrared (IR) Spectrum Acquisition: A neat spectrum of the liquid is obtained by placing a drop of the sample between two salt (NaCl or KBr) plates. The plates are then placed in the sample holder of an IR spectrometer to acquire the spectrum.[15][16]

## Safety and Handling

DIAD is classified as an irritant and a suspected carcinogen.[1][11][15] It is irritating to the eyes, respiratory system, and skin.[13][15]

### Handling Precautions:

- Use with adequate ventilation and avoid breathing vapor, mist, or gas.[13]
- Wear appropriate personal protective equipment, including safety goggles, gloves, and protective clothing.[13]
- Avoid contact with eyes, skin, and clothing.[13]
- Wash thoroughly after handling.[13]

### Storage:

- Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances and light.[13]
- It is recommended to store refrigerated (below 4°C/39°F).[13]

### In Case of Exposure:

- Eyes: Flush with plenty of water for at least 15 minutes.[13]
- Skin: Wash immediately with plenty of soap and water.[13]
- Inhalation: Move to fresh air.[15]



- Ingestion: Rinse mouth with water.[11] In all cases of exposure, seek immediate medical advice.[13][15]

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